

An In-Depth Technical Guide to the Synthesis of m-Chlorophenylbiguanide

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Compound of Interest		
Compound Name:	m-Chlorophenylbiguanide	
Cat. No.:	B1675964	Get Quote

This technical guide provides a comprehensive overview of the synthesis of **m**-Chlorophenylbiguanide (m-CPBG), a significant compound in pharmacological research. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed experimental protocols, quantitative data, and pathway visualizations to facilitate a thorough understanding of the synthetic process.

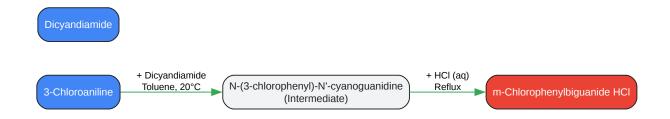
Introduction

m-Chlorophenylbiguanide, also known as 1-(3-chlorophenyl)biguanide, is a potent and selective agonist of the 5-HT₃ receptor. Its hydrochloride salt is a valuable tool in neuroscience research to study the physiological roles of this receptor. The synthesis of m-CPBG is primarily achieved through the condensation of 3-chloroaniline with dicyandiamide. This guide will detail the most common and effective pathway for its preparation.

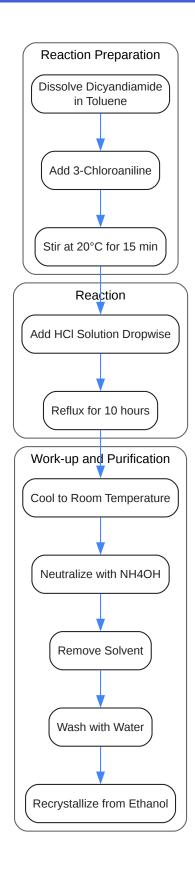
Synthesis Pathway

The principal synthetic route to **m-Chlorophenylbiguanide** involves a two-step, one-pot reaction. The first step is the nucleophilic addition of 3-chloroaniline to one of the nitrile groups of dicyandiamide (N-cyanoguanidine). The resulting intermediate is then cyclized in the presence of hydrochloric acid to form the biguanide structure. The final product is typically isolated as its hydrochloride salt.

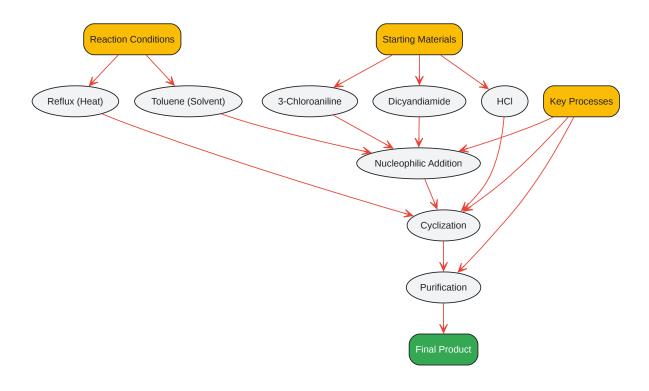












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